

# Application Notes and Protocols: 1-Tert-butoxy-2-propanol in Polymer Chemistry

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## Compound of Interest

Compound Name: 1-Tert-butoxy-2-propanol

Cat. No.: B1216398

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These application notes provide a comprehensive overview of the potential applications of **1-Tert-butoxy-2-propanol** in polymer chemistry, with a focus on its role as an initiator in ring-opening polymerization (ROP). While primarily utilized as a solvent, its hydroxyl functionality opens avenues for its use in polymer synthesis, particularly for creating polymers with specific end-group functionalities.

## Introduction

**1-Tert-butoxy-2-propanol** is a secondary alcohol with the chemical formula  $C_7H_{16}O_2$ .<sup>[1][2]</sup> It is a colorless liquid with an ethereal odor and is soluble in water.<sup>[3][4]</sup> Its key structural features for polymer chemistry are the secondary hydroxyl group, which can act as an initiation site, and the bulky tert-butoxy group, which can influence the solubility and thermal properties of the resulting polymers. While its direct use as a monomer is not widely documented, its role as an initiator in ring-opening polymerization presents a viable application.

## Physicochemical Properties of 1-Tert-butoxy-2-propanol

A summary of the key physicochemical properties of **1-Tert-butoxy-2-propanol** is presented in Table 1. This data is essential for handling, safety, and reaction setup.

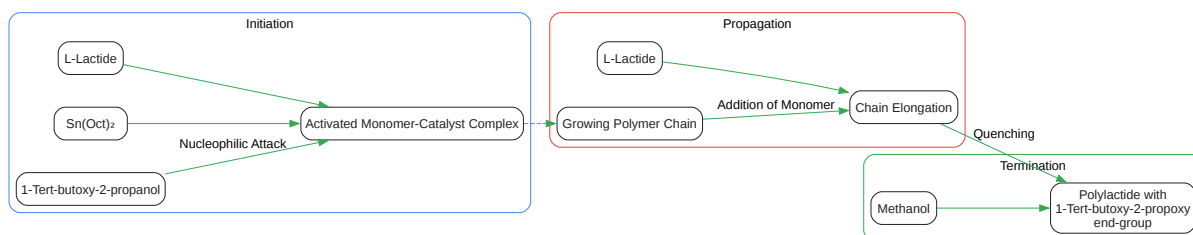
Property	Value	References
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O <sub>2</sub>	[1][2]
Molecular Weight	132.20 g/mol	[1]
Appearance	Colorless liquid	[3][4]
Odor	Ethereal	[3]
Boiling Point	143-145 °C	[3]
Melting Point	-56 °C	[3]
Density	0.874 g/mL at 20 °C	[3]
Solubility in Water	Soluble	[3]

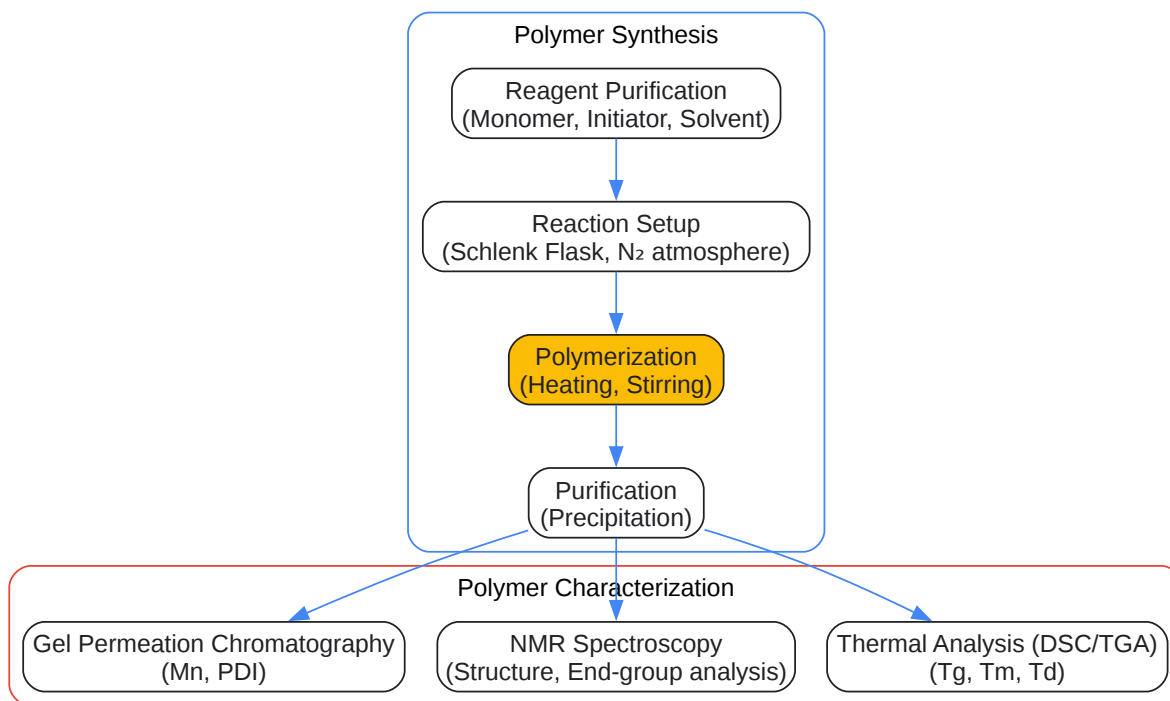
## Application as an Initiator in Ring-Opening Polymerization (ROP) of L-Lactide

The secondary hydroxyl group of **1-Tert-butoxy-2-propanol** can initiate the ring-opening polymerization of cyclic esters, such as lactide, to produce polylactide (PLA) with a 1-Tert-butoxy-2-propoxy end-group. This end-group can be useful for subsequent polymer modifications or for tuning the polymer's properties.

### Proposed Signaling Pathway: ROP of L-Lactide

The following diagram illustrates the proposed mechanism for the ring-opening polymerization of L-lactide initiated by **1-Tert-butoxy-2-propanol** and catalyzed by Tin(II) 2-ethylhexanoate (Sn(Oct)<sub>2</sub>).





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